

Ivangustin's Effect on Cellular Signaling Pathways: A Technical Guide

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Compound of Interest

Compound Name: *Ivangustin*

Cat. No.: *B15596844*

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Introduction

Ivangustin is a naturally occurring sesquiterpene lactone isolated from the medicinal plant *Inula britannica*[1][2]. As a member of the sesquiterpene lactones (STLs) class of plant secondary metabolites, **Ivangustin** has demonstrated notable cytotoxic activities against a range of human cancer cell lines[2][3]. This technical guide provides a comprehensive overview of the current understanding of **Ivangustin**'s effects on cellular signaling pathways, with a focus on its mechanism of action, quantitative data on its efficacy, and detailed experimental protocols for its study.

Quantitative Data Presentation

The cytotoxic effects of **Ivangustin** have been evaluated against several cancer cell lines. The half-maximal inhibitory concentration (IC50) values, which represent the concentration of a drug that is required for 50% inhibition in vitro, are summarized in the table below.

Cell Line	Cell Type	IC50 (μM)	Assay Type
HeLa	Cervical Cancer	3.2	SRB colorimetric assay
PC-3	Prostate Cancer	4.5	SRB colorimetric assay
HEp-2	Laryngeal Cancer	3.3	SRB colorimetric assay
HepG2	Liver Cancer	5.2	SRB colorimetric assay
CHO	Chinese Hamster Ovary	6.4	SRB colorimetric assay
HUVEC	Human Umbilical Vein Endothelial Cells	9.2	SRB colorimetric assay

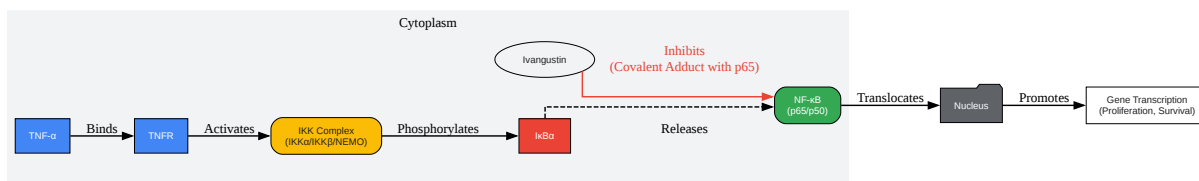
Data sourced from MedChemExpress and a study on the diversity modification of **Ivangustin** and its derivatives.[\[1\]](#)[\[4\]](#)

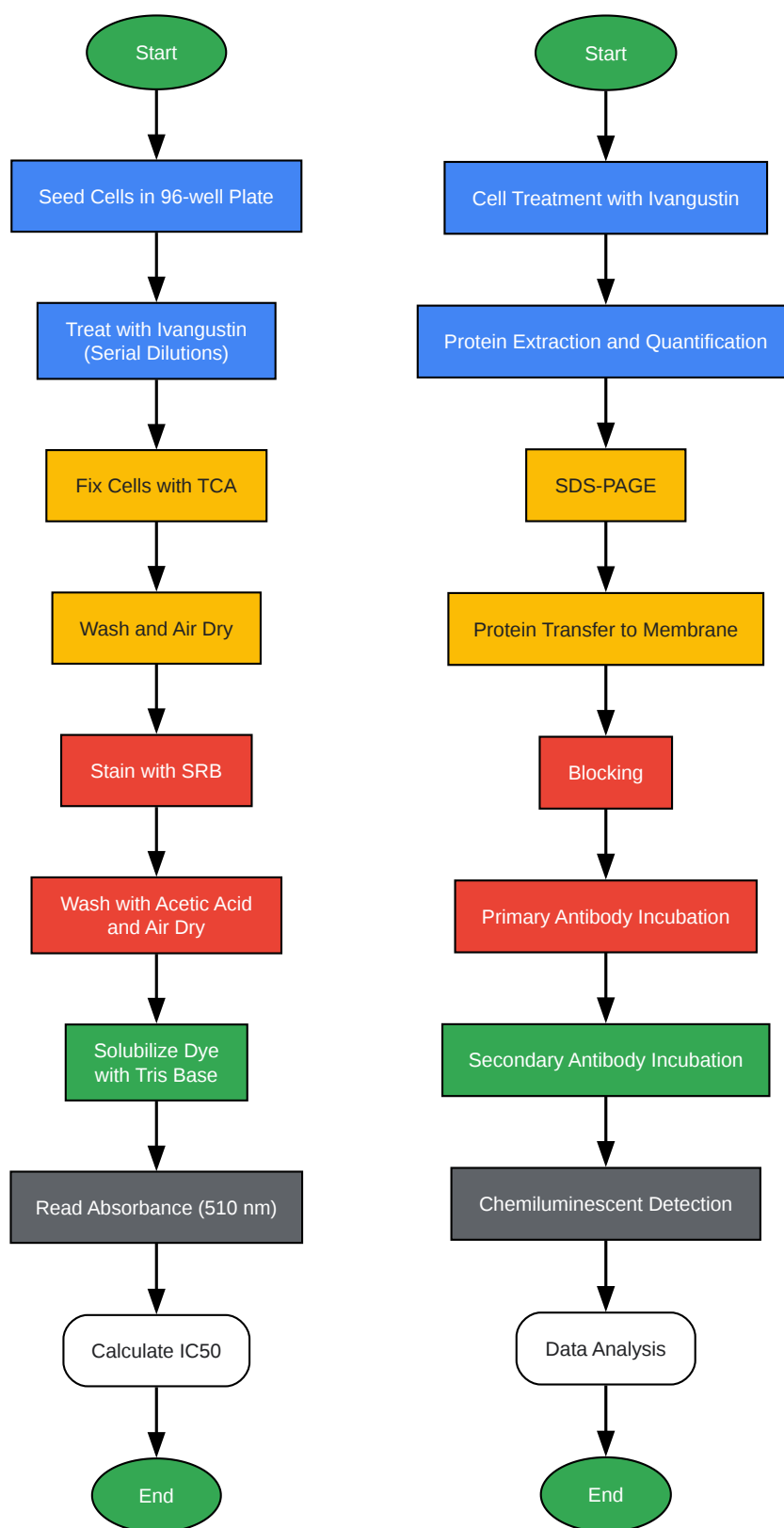
Cellular Signaling Pathways

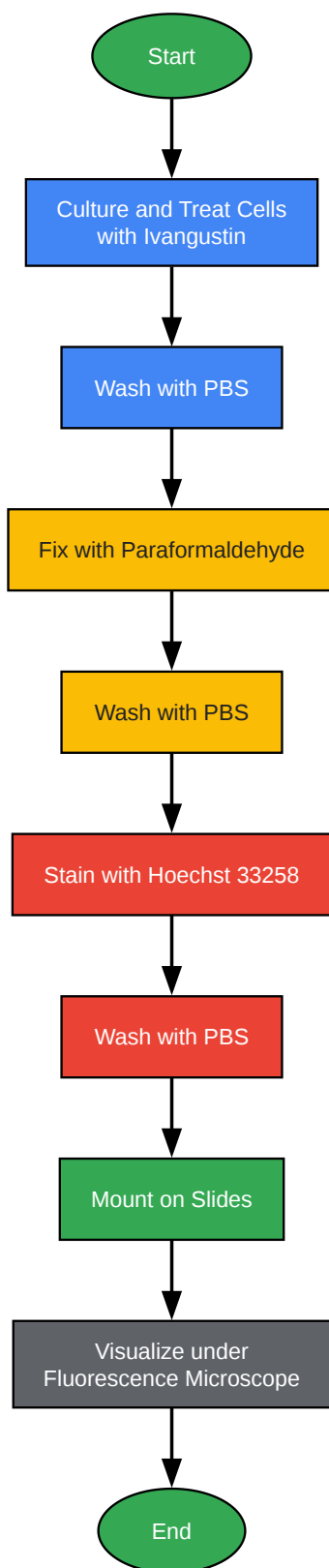
Inhibition of the NF-κB Signaling Pathway

The primary mechanism of action identified for **Ivangustin** and its derivatives is the inhibition of the canonical NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway[\[3\]](#). This pathway is a crucial regulator of cellular processes such as inflammation, immunity, cell proliferation, and survival. Its dysregulation is frequently implicated in the pathogenesis of cancer.

Ivangustin exerts its inhibitory effect through the formation of a covalent adduct with the p65 subunit of the NF-κB complex. Molecular modeling studies have suggested that **Ivangustin** can form a covalent bond with the cysteine residue at position 38 (Cys38) of p65[\[3\]](#). This interaction prevents the translocation of the NF-κB complex into the nucleus, thereby inhibiting the transcription of its target genes, which are involved in promoting cell survival and proliferation.







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